

Target Molecule Profile: 3-(ethylamino)-N'-hydroxypropanimidamide

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Compound of Interest

Compound Name: 3-(ethylamino)-N'-hydroxypropanimidamide

Cat. No.: B13269186

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Chemical Identity & Structural Descriptors

This molecule is an amidoxime (N-hydroxyamidine) featuring a secondary ethylamine chain. It is characterized by the presence of both a basic amine and an amphoteric amidoxime moiety, making it a versatile intermediate for drug discovery and materials science.

Descriptor	Value / String
IUPAC Name	3-(ethylamino)-N'-hydroxypropanimidamide
Common Name	3-(Ethylamino)propionamidoxime
Molecular Formula	
Molecular Weight	131.18 g/mol
SMILES (Canonical)	CCNCCC(=NO)N
InChI String	InChI=1S/C5H13N3O/c1-2-8-4-3-5(6)7-9/h9H,2-4H2,1H3,(H2,6,7)
Functional Groups	Secondary Amine, Amidoxime (N-hydroxyamidine)

Structural Visualization

The following diagram illustrates the 2D connectivity of the molecule, highlighting the ethylamino tail and the reactive amidoxime head.

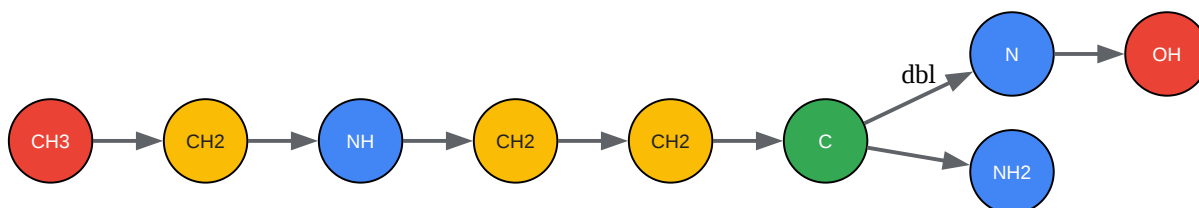


Figure 1: 2D Connectivity of 3-(ethylamino)-N'-hydroxypropanimidamide

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Synthetic Pathway & Methodology

The synthesis of **3-(ethylamino)-N'-hydroxypropanimidamide** is typically achieved via a two-step sequence:

- Michael Addition: Reaction of ethylamine with acrylonitrile to form the nitrile intermediate.

- Amidoxime Formation: Nucleophilic addition of hydroxylamine to the nitrile.

Step 1: Synthesis of 3-(ethylamino)propanenitrile

- Reagents: Ethylamine (70% aq. or anhydrous), Acrylonitrile.
- Conditions:
 , 2–4 hours.
- Mechanism: Aza-Michael addition. The nucleophilic nitrogen of ethylamine attacks the
 -carbon of acrylonitrile.

Step 2: Conversion to Amidoxime

- Reagents: Hydroxylamine hydrochloride (
), Base (
 or
), Ethanol/Water solvent.
- Conditions: Reflux (
), 6–12 hours.
- Yield: Typically 60–80% (crystallized).

Detailed Protocol (Self-Validating System)

Reagent Preparation:

- Dissolve 1.1 eq of
 in minimal water.
- Neutralize with 1.1 eq of
 (evolution of

gas indicates active free base generation).

- Dilute with Ethanol (EtOH) to form a homogenous solution.

Reaction:

- Add 1.0 eq of 3-(ethylamino)propanenitrile dropwise to the hydroxylamine solution.
- Heat to reflux. Monitor by TLC (Mobile phase: 10% MeOH in DCM).
 - Validation Point: The nitrile spot () will disappear, and a more polar amidoxime spot () will appear.
- Upon completion, concentrate the solvent under reduced pressure.^[1]

Workup:

- Extract the residue with warm Isopropanol (to leave behind NaCl salts).
- Filter and cool the filtrate to induce crystallization.
- Validation Point: Product should be a white to off-white solid. Confirm structure via IR (appearance of N-O and N-H stretches).

Reaction Scheme Visualization

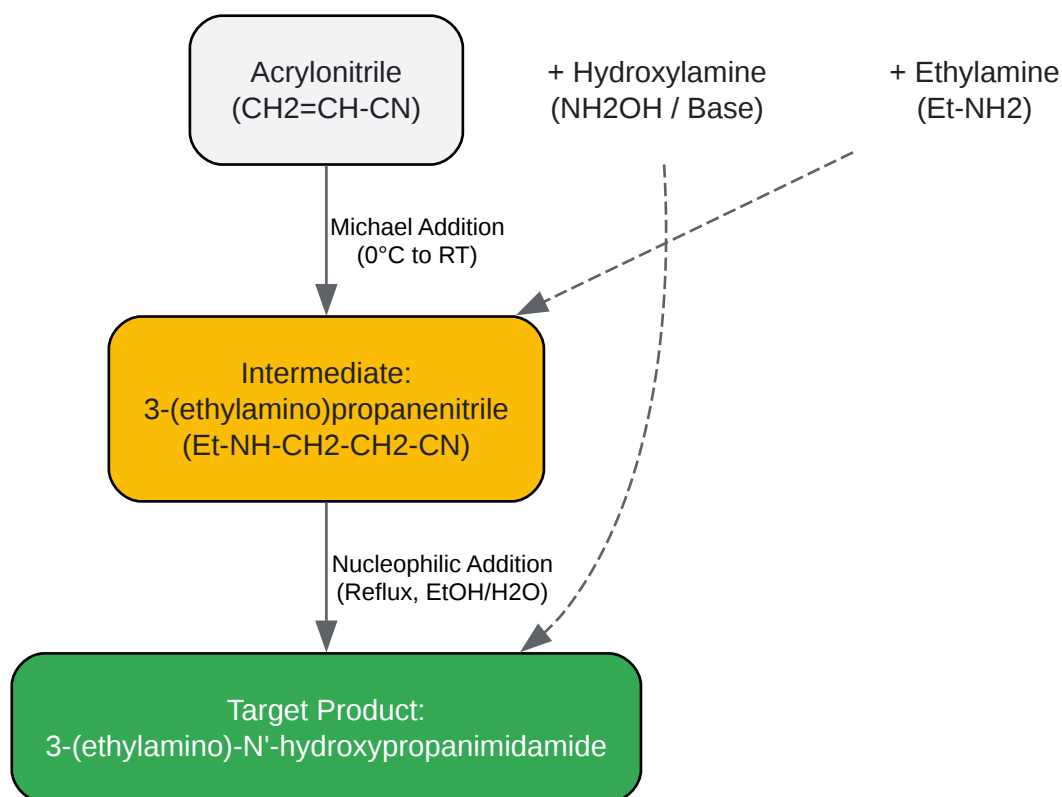


Figure 2: Synthetic Route from Commodity Chemicals

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Mechanistic Insights & Applications

Mechanism of Formation

The conversion of the nitrile to the amidoxime proceeds via the nucleophilic attack of the hydroxylamine nitrogen (which is more nucleophilic than the oxygen) on the electrophilic carbon of the nitrile group.

- Transition State: Involves a concerted proton transfer and addition, leading to the -hydroxyamidine tautomer, which is thermodynamically favored over the amino-nitrone form.

Key Applications

- Heterocycle Synthesis (1,2,4-Oxadiazoles):
 - Reaction with carboxylic acid derivatives (anhydrides or acyl chlorides) followed by cyclodehydration yields 1,2,4-oxadiazoles. These rings are classic bioisosteres for esters

and amides in medicinal chemistry, offering improved metabolic stability.

- Prodrug Design:
 - Amidoximes can serve as prodrugs for amidines. In vivo, specific reductases (e.g., mARC system) reduce the N-O bond to regenerate the basic amidine, improving oral bioavailability (e.g., similar to the prodrug strategy in Dabigatran etexilate).
- Metal Chelation:
 - The amidoxime group is a bidentate ligand (N-donor). This specific molecule, with its additional ethylamino group, can act as a tridentate ligand, potentially sequestering transition metals like Cu^{2+} or Zn^{2+} .

Characterization Data (Expected)

To validate the synthesis, the following spectroscopic signatures should be observed.

Technique	Signal / Parameter	Assignment
1H NMR (DMSO-d6)	1.05 (t, 3H)	Ethyl
	Propyl	
	2.15 (t, 2H)	-CH2 (next to amidine)
	2.55 (q, 2H)	Ethyl
	Propyl	
	2.70 (t, 2H)	-CH2 (next to amine)
	5.40 (s, 2H)	Amidine (Broad, exchangeable)
	8.80 (s, 1H)	Oxime (Broad, exchangeable)
IR Spectroscopy	3300-3400	and stretching
	1650-1660	stretching (characteristic of amidoximes)
	940-950	stretching
Mass Spectrometry	132.1	Protonated molecular ion

Safety & Handling

- Hydroxylamine Hazard: Hydroxylamine and its salts are potential sensitizers and can be explosive upon heating if not stabilized. Always ensure the reaction mixture is not concentrated to dryness with excess free hydroxylamine.

- **Amine Handling:** The ethylamino group makes the compound basic and potentially corrosive to mucous membranes. Use standard PPE (gloves, goggles, fume hood).
- **Storage:** Amidoximes are generally stable but can undergo slow decomposition (Hofmann rearrangement-like pathways) or hydrolysis. Store in a cool, dry place under inert atmosphere (Argon/Nitrogen).

References

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Sources

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